

Personal protective equipment for handling 8-Bromoguanosine- $^{13}\text{C}_2,^{15}\text{N}$

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Compound of Interest

Compound Name: 8-Bromoguanosine- $^{13}\text{C}_2,^{15}\text{N}$

Cat. No.: B13857639

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Essential Safety and Handling Guide for 8-Bromoguanosine- $^{13}\text{C}_2,^{15}\text{N}$

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling 8-Bromoguanosine- $^{13}\text{C}_2,^{15}\text{N}$. The following procedures for personal protective equipment (PPE), operational handling, and disposal are designed to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

8-Bromoguanosine is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1] The isotopic labeling with ^{13}C and ^{15}N does not alter the chemical reactivity or toxicity of the molecule; therefore, the safety precautions are identical to those for the unlabeled compound.[2]

Summary of Hazard Statements:

Hazard Statement	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Source: AK Scientific, Inc. Safety Data Sheet[1]

Recommended Personal Protective Equipment (PPE):

To mitigate risks, the following PPE is mandatory when handling 8-Bromoguanosine-¹³C₂,¹⁵N.

PPE Category	Item	Standard/Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene)	ASTM D6978 (for chemotherapy drug handling)
Body Protection	Disposable gown with long sleeves and tight-fitting cuffs	Low-permeability, lint-free fabric
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles	ANSI Z87.1 / EN 166
Respiratory Protection	Surgical mask or N95 respirator	NIOSH approved

Note: For procedures with a risk of splashing, a full-face shield is recommended in addition to safety goggles.[3] Respiratory protection should be used when handling powders outside of a certified chemical fume hood to prevent inhalation of airborne particles.[4][5]

Operational Handling and Experimental Protocol

Adherence to standard laboratory safety practices is paramount. The following protocol outlines the safe handling of 8-Bromoguanosine-¹³C₂,¹⁵N from receipt to use.

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Long-term storage at -20°C is recommended.[\[1\]](#)

Preparation and Use:

- All handling of powdered 8-Bromoguanosine- $^{13}\text{C}_2,^{15}\text{N}$ should be conducted in a certified chemical fume hood to minimize inhalation risk.[\[2\]](#)
- Before handling, ensure all required PPE is correctly worn.
- To prepare solutions, slowly add the compound to the solvent to avoid dust generation.
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- After handling, thoroughly wash hands and any exposed skin with soap and water.[\[1\]](#)

Spill Management:

- In case of a spill, immediately secure the area to prevent exposure to others.[\[5\]](#)
- Wear appropriate PPE, including gloves, gown, eye protection, and respiratory protection.[\[4\]](#)
[\[6\]](#)
- Use an absorbent material to contain and clean up the spill.
- Collect the contaminated material into a designated, sealed waste container.
- Decontaminate the spill area with an appropriate cleaning agent.

Disposal Plan

Proper disposal of 8-Bromoguanosine- $^{13}\text{C}_2,^{15}\text{N}$ and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

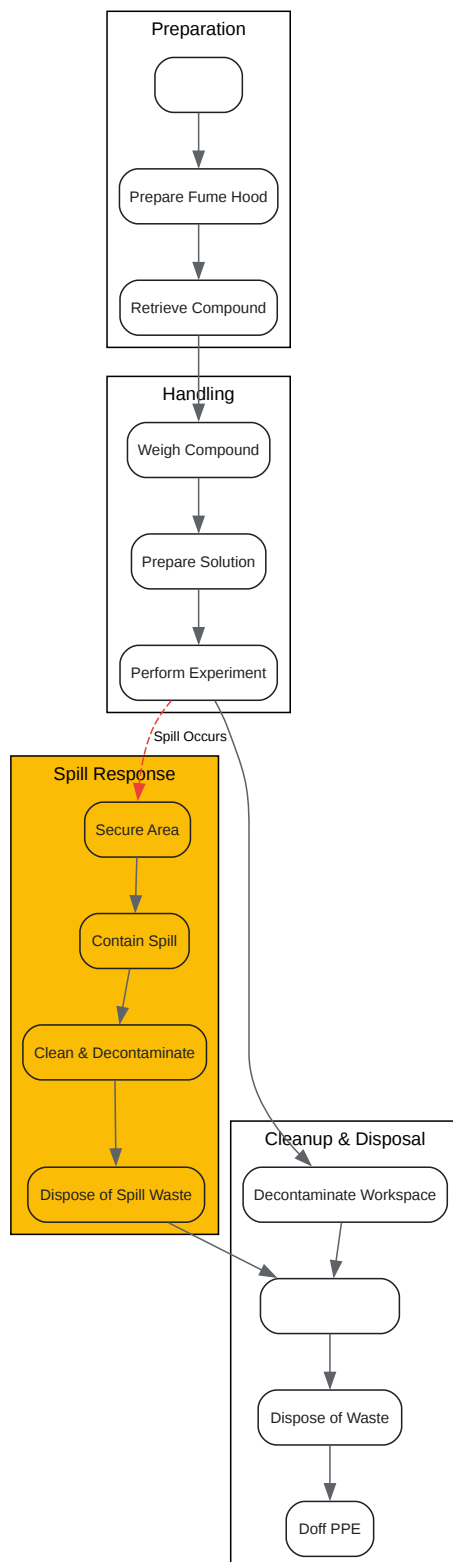
- Solid Waste: Collect all contaminated solid waste, including gloves, gowns, and absorbent materials, in a clearly labeled, sealed container for hazardous chemical waste.
- Liquid Waste: Collect all solutions containing 8-Bromoguanosine- $^{13}\text{C}_2,^{15}\text{N}$ in a designated, sealed, and labeled hazardous waste container.
- Sharps: Any contaminated sharps should be disposed of in a designated sharps container.

Disposal Procedure:

- All waste must be disposed of as cytotoxic or hazardous chemical waste.
- Follow all local, state, and federal regulations for the disposal of chemical waste.
- Do not dispose of 8-Bromoguanosine- $^{13}\text{C}_2,^{15}\text{N}$ down the drain or in regular trash.^[1]
- Arrange for pickup and disposal by a licensed hazardous waste management company.

Experimental Workflow and Safety Procedures

The following diagram illustrates the logical workflow for the safe handling and disposal of 8-Bromoguanosine- $^{13}\text{C}_2,^{15}\text{N}$.

Workflow for Safe Handling of 8-Bromoguanosine- $^{13}\text{C}_2,^{15}\text{N}$ [Click to download full resolution via product page](#)

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